

An In-depth Technical Guide on Glutarate Esters: Focus on Diisobutyl Glutarate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diisooctyl glutarate*

Cat. No.: *B15342387*

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Disclaimer: The term "**Diisooctyl glutarate**" is not consistently defined in scientific literature and chemical databases. There is significant ambiguity regarding its precise chemical structure and corresponding identifiers such as a CAS number. Searches for this compound often lead to information on related but distinct chemicals. This guide will focus on the well-characterized compound Diisobutyl glutarate, as a representative glutarate ester, and will also provide available data on other related glutarate esters for comparative purposes.

Introduction to Glutarate Esters

Glutarate esters are diesters of glutaric acid (pentanedioic acid). They are utilized in a variety of industrial applications, including as plasticizers, solvents, and intermediates in chemical synthesis. Their physical and chemical properties are largely determined by the nature of the alcohol moieties esterified to the glutaric acid backbone. This guide provides a detailed overview of the chemical properties and structure of diisobutyl glutarate, a common example of a glutarate ester.

Chemical Structure and Identification of Diisobutyl Glutarate

Diisobutyl glutarate is the diester of glutaric acid and isobutanol. Its structure consists of a central five-carbon glutarate chain with two isobutyl groups attached via ester linkages.

Molecular Structure Visualization:

Caption: 2D structure of Diisobutyl Glutarate.

Table 1: Chemical Identifiers for Diisobutyl Glutarate

Identifier	Value
CAS Number	71195-64-7[1][2][3][4]
Molecular Formula	C13H24O4[1][2][3][4]
IUPAC Name	bis(2-methylpropyl) pentanedioate[4]
Synonyms	Diisobutyl pentanedioate, Glutaric acid diisobutyl ester[1][2][3]
InChI	InChI=1S/C13H24O4/c1-10(2)8-16-12(14)6-5-7-13(15)17-9-11(3)4/h10-11H,5-9H2,1-4H3[1][2][3]
InChIKey	UFWRCRCdraUAAO-UHFFFAOYSA-N[1][2][3]
SMILES	CC(C)COC(=O)CCCC(=O)OCC(C)C[4]

Physicochemical Properties

The physicochemical properties of diisobutyl glutarate are summarized in the table below. These properties are crucial for determining its applications and for ensuring safe handling and storage.

Table 2: Physicochemical Properties of Diisobutyl Glutarate

Property	Value
Molecular Weight	244.33 g/mol [1][4]
Boiling Point	267 °C at 760 mmHg
Density	0.974 g/cm ³
Flash Point	116.3 °C
LogP	2.55510
Refractive Index	1.437

Spectroscopic Data

Detailed experimental spectroscopic data such as NMR and IR spectra for diisobutyl glutarate are not readily available in public databases. However, the expected spectral features can be predicted based on its structure.

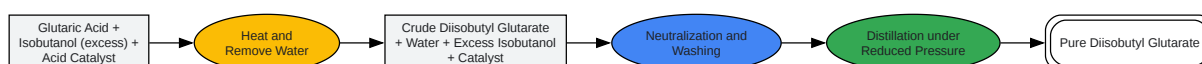
- ¹H NMR: Expected signals would include triplets and multiplets for the methylene protons of the glutarate backbone, a doublet for the methylene protons of the isobutyl groups, a multiplet for the methine proton of the isobutyl groups, and a doublet for the terminal methyl protons of the isobutyl groups.
- ¹³C NMR: Carbon signals would be expected for the carbonyl carbons of the ester groups, the methylene carbons of the glutarate backbone, and the carbons of the isobutyl groups.
- IR Spectroscopy: A strong absorption band characteristic of the C=O stretching of the ester functional group would be prominent, typically in the region of 1735-1750 cm⁻¹. C-O stretching bands would also be present, along with C-H stretching and bending vibrations for the alkyl portions of the molecule.

Experimental Protocols

Specific, detailed experimental protocols for the synthesis and analysis of diisobutyl glutarate are not widely published in readily accessible literature. However, general methods for the synthesis of esters and the analysis of related compounds can be applied.

Synthesis: A common method for the synthesis of esters like diisobutyl glutarate is through Fischer esterification. This would involve reacting glutaric acid with an excess of isobutanol in the presence of a strong acid catalyst, such as sulfuric acid or p-toluenesulfonic acid. The reaction is typically heated to drive the equilibrium towards the product, often with the removal of water as it is formed.

Workflow for a Generic Fischer Esterification:



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Caption: Generalized workflow for Fischer esterification.

Analytical Methods: The analysis of glutarate esters can be performed using standard chromatographic techniques. Gas chromatography (GC) coupled with a flame ionization detector (FID) or a mass spectrometer (MS) is a suitable method for the quantification and identification of these compounds. High-performance liquid chromatography (HPLC) could also be employed, particularly for less volatile glutarate esters.

Safety and Handling

Safety data for diisobutyl glutarate is not extensively available. However, based on the safety data sheets (SDS) of similar short-chain dialkyl esters, the following general precautions should be observed:

- **Handling:** Use in a well-ventilated area. Avoid contact with skin, eyes, and clothing. Wear appropriate personal protective equipment (PPE), including gloves and safety glasses.
- **Storage:** Store in a cool, dry place away from incompatible materials such as strong oxidizing agents, acids, and bases. Keep containers tightly closed.
- **Hazards:** May cause skin and eye irritation. Inhalation of vapors or mists may cause respiratory tract irritation.

It is crucial to consult the specific Safety Data Sheet for any chemical before handling.

Data on Related Glutarate Esters

For the purpose of comparison, a summary of identifiers for other related glutarate esters is provided below.

Table 3: Identifiers for Other Glutarate Esters

Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)
Dimethyl glutarate	1119-40-0	C7H12O4	160.17
Diethyl glutarate	818-38-2	C9H16O4	188.22
Dibutyl glutarate	6624-57-3	C13H24O4	244.33
Diisodecyl glutarate	53389-77-2	C25H48O4	412.65

Conclusion

While the specific compound "**diisooctyl glutarate**" remains ambiguously defined in the public domain, this guide provides a comprehensive overview of a closely related and well-characterized analogue, diisobutyl glutarate. The provided data on its chemical properties, structure, and general synthetic and analytical methodologies serves as a valuable resource for researchers, scientists, and drug development professionals working with glutarate esters. It is recommended to use specific CAS numbers for procurement and in scientific communications to avoid ambiguity.

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References

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- To cite this document: BenchChem. [An In-depth Technical Guide on Glutarate Esters: Focus on Diisobutyl Glutarate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15342387#diisooctyl-glutarate-chemical-properties-and-structure]

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